

Clarifying the Name Confusion

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Compound Focus: Diaphen

CAS No.: 6699-38-3

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The table below clarifies the terms found in the search results.

Term	Definition / Identity	Relevance to Your Query
Diaphen	No established scientific or pharmaceutical identity found in search results.	Likely a misspelling.

| **Diaphane** [1] | 1. (Adj.) An archaic term meaning transparent or translucent. 2. (Noun) A complex resinous medium for microscopic mounts. | Unrelated to pharmacology or drug development. | | **Diphenhydramine** [2] [3] | A first-generation ethanolamine-class H₁-antihistamine. Sold under brand names like Benadryl. | The most probable subject of your query, given the phonetic similarity and established drug profile. |

Diphenhydramine: A Technical Profile

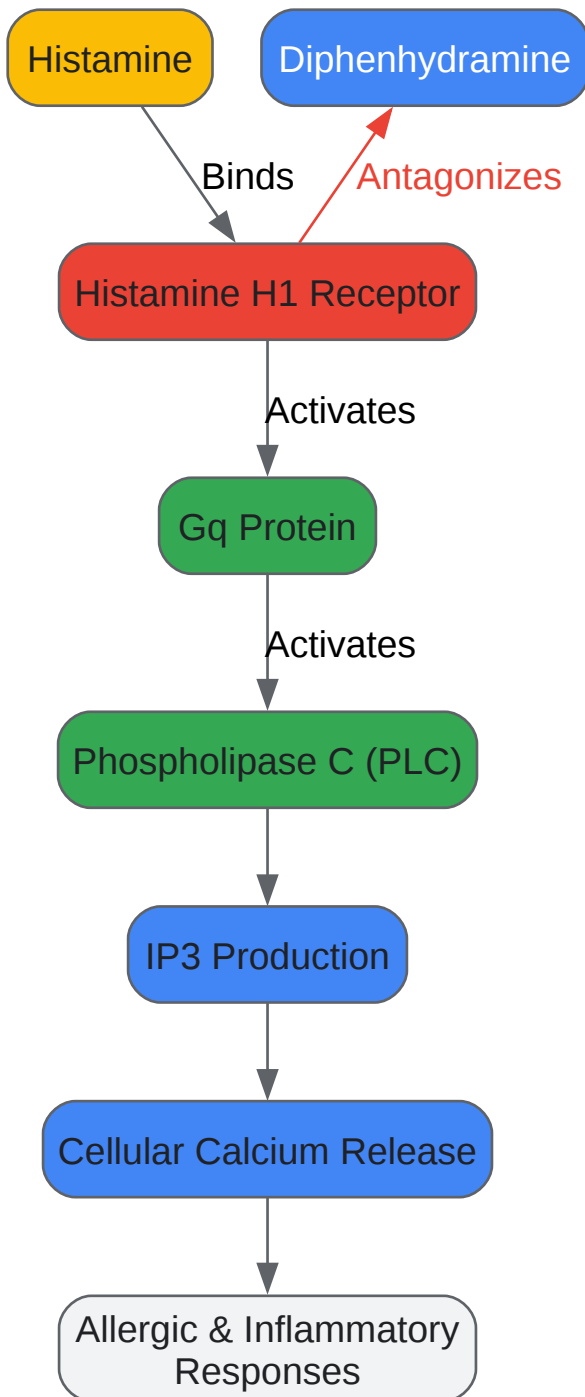
Diphenhydramine is a first-generation H₁-antihistamine with additional sedative and anticholinergic properties [3]. The following table summarizes its core quantitative data and properties.

Table 1: Core Pharmacological Data for Diphenhydramine

Parameter	Details
IUPAC Name	2-(diphenylmethoxy)-N,N-dimethylethanamine [3]
Chemical Formula	C ₁₇ H ₂₁ NO [3]
Molecular Weight	255.361 g·mol ⁻¹ [3]
Drug Class	First-generation H ₁ -antihistamine, Antimuscarinic [3]
Primary Mechanisms of Action	Antagonism of Histamine H ₁ receptor; Inhibition of Muscarinic Acetylcholine receptor [3]
Bioavailability	40-60% [3]
Protein Binding	98-99% [3]
Metabolism	Extensive hepatic metabolism, primarily via CYP2D6 [3]
Elimination Half-Life	2.4 - 13.5 hours [3]
Route of Excretion	Urine (94%) [3]

Mechanism of Action and Signaling Pathways

Diphenhydramine primarily exerts its effects by blocking histamine at the H₁ receptor. The diagram below illustrates the core signaling pathway and the drug's intervention point.



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Diagram 1: Diphenhydramine blocks the H1 receptor, inhibiting the downstream signaling pathway that leads to allergic symptoms.

Experimental Protocols for Key Assays

For researchers investigating antihistamines like diphenhydramine, the following are outlines of common experimental methodologies.

In Vivo Model for Allergic Response & Antihistamine Efficacy

This protocol is adapted from studies investigating histidine decarboxylase (HDC) upregulation and its suppression by antihistamines [4].

- **1. Animal Sensitization:** Sensitize rodent models (e.g., rats) via subcutaneous injection with an allergen (e.g., toluene-2,4-diisocyanate, TDI) dissolved in a vehicle, followed by a topical challenge on the ear or other skin surfaces [4].
- **2. Drug Administration:** Administer the test compound (e.g., Diphenhydramine) orally or intraperitoneally at predetermined doses and time points before or after sensitization/challenge. Include control groups (vehicle, positive control, naive).
- **3. Tissue Collection & Analysis:**
 - **Behavioral/Macroscopic:** Score for allergic symptoms (scratching, erythema, edema) at regular intervals.
 - **Molecular:**
 - **Gene Expression:** Sacrifice animals, collect target tissues (e.g., skin, lung). Extract total RNA and perform **RT-qPCR** to quantify mRNA expression levels of *Hdc* and inflammatory cytokines (e.g., IL-4, IL-13) using GAPDH or similar as a housekeeping gene [4].
 - **Histamine & Metabolite Measurement:** Homogenize tissue samples in perchloric acid (PCA). Use **HPLC** or **ELISA** to measure concentrations of histamine and its metabolite, tele-methylhistamine [5].

In Vitro Assessment of H1 Receptor Antagonism

- **1. Cell Culture:** Utilize a cell line (e.g., HEK-293) stably transfected to express the human H1 receptor.
- **2. Calcium Flux Assay:**
 - Load cells with a fluorescent calcium indicator dye (e.g., Fluo-4 AM).
 - Pre-treat cells with varying concentrations of diphenhydramine or a control.
 - Stimulate the cells with a known concentration of histamine.
 - **3. Data Measurement & Analysis:** Quantify the intracellular calcium release in real-time using a fluorescent plate reader. The potency of the antagonist (IC_{50}) can be determined by the reduction in the calcium response curve compared to the control.

Research Context and Comparative Data

Understanding diphenhydramine's role often involves comparing it with other agents.

Table 2: Comparative Analysis of Antihistamines in Clinical Research

Parameter	Diphenhydramine (1st-Gen)	Cetirizine (2nd-Gen)	Notes & Research Implications
Central Nervous System (CNS) Penetration	High	Low	Diphenhydramine's sedative effect is a major research focus and clinical limitation [3].
Receptor Selectivity	Broad: H1, Muscarinic (M1-M5)	Selective: H1	Diphenhydramine's anticholinergic effects link to side effects like dry mouth and cognitive impairment in the elderly [3].
Efficacy in Preventing Infusion Reactions	Established in premedication regimens [6]	Similar efficacy to diphenhydramine [6]	Research shows IV cetirizine is non-inferior, with significant reduction in sedation , improving patient chair time and workflow [6].
Role in Cerebral Ischemia (Preclinical)	Not typically indicated	Not typically indicated	Research interest in histamine signaling itself. H3 receptor antagonists (e.g., thioperamide) show neuroprotective potential in animal models (MCAO) by increasing central histamine release [5].

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